

Comparative Analysis: Maxon™ (Polyglyconate) Suture in Surgical Applications

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest			
Compound Name:	Maxon		
Cat. No.:	B1196451	Get Quote	

In the realm of surgical practice, the choice of suture material is critical to ensure optimal wound healing and patient outcomes. This guide provides a detailed comparison of **Maxon™** sutures, a monofilament absorbable suture made of polyglyconate, with the standard of care in various surgical applications. The information presented is intended for researchers, scientists, and drug development professionals interested in the performance characteristics of biomaterials in in vivo environments.

Introduction to Maxon™ Sutures

Maxon[™] is a synthetic absorbable suture composed of a copolymer of glycolic acid and trimethylene carbonate[1][2]. Its monofilament construction provides a smooth passage through tissue, and it is indicated for general soft tissue approximation and/or ligation[1][2][3]. The absorption of **Maxon**[™] sutures occurs through hydrolysis, where the polymer is broken down and subsequently metabolized by the body[2][4]. This process elicits a minimal acute inflammatory reaction in the tissues[2][4].

Performance Data: Maxon™ vs. Standard of Care

The performance of **Maxon**™ sutures is often benchmarked against other absorbable sutures, which represent the standard of care in many surgical procedures. A common comparator is PDS™ (polydioxanone), another monofilament absorbable suture.

Table 1: Tensile Strength Retention (In-Vivo)



Time Post-Implantation	Maxon™ (% of Original Strength Remaining)	PDS™ (% of Original Strength Remaining)
1 Week	~80%[1][2][4]	-
2 Weeks	~75%[1][2][4]	-
3 Weeks	~65%[1][2][4]	-
4 Weeks	~50%[1][2][4]	-
6 Weeks	~25%[1][2][4]	-
Up to 49 days	Measurable Tensile Strength[5]	-
Up to 80 days	-	Measurable Tensile Strength[5]

Note: Direct comparative tensile strength data for PDS[™] at the same time points was not available in the provided search results. However, it is noted that the tensile strength for PDS was measurable for a longer period (65-80 days) compared to **Maxon**[™] (42-49 days)[5].

Table 2: Absorption Profile

Suture Material	Time to Minimal Absorption	Time to Essential Completion of Absorption
Maxon™	~60 days[1][2][4]	~6 months[1][4]
PDS™	-	180-240 days[5]

Experimental Protocols

The data presented above are derived from in-vivo studies, typically involving animal models. While specific, detailed protocols from the manufacturers are proprietary, a general methodology for assessing suture performance can be outlined based on standard practices in biomaterial research.

General Protocol for In-Vivo Suture Performance Assessment:

Animal Model: Healthy, adult rats are commonly used for in-vivo suture studies[5].

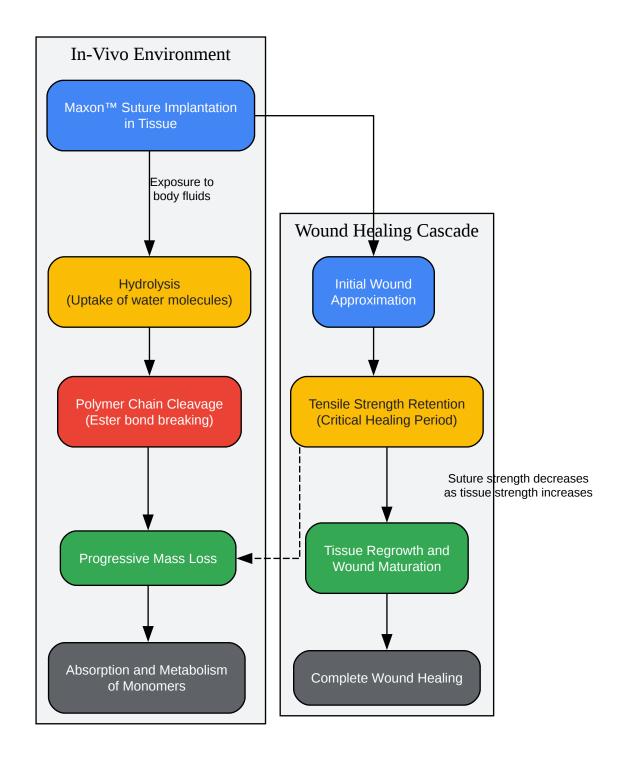


- Implantation: Sutures of a specific size are implanted in various tissues, such as muscle or subcutaneous layers.
- Explantation: At predetermined time points (e.g., 1, 2, 3, 4, 6 weeks), the implanted sutures and surrounding tissue are explanted.
- Tensile Strength Testing: The explanted sutures are subjected to tensiometry to measure their breaking strength. The results are typically expressed as a percentage of the original, pre-implantation tensile strength.
- Histological Analysis: The tissue surrounding the suture is histologically examined to assess
 the inflammatory response and the degree of suture absorption. This involves fixing the
 tissue, sectioning it, staining it (e.g., with Hematoxylin and Eosin), and examining it under a
 microscope.
- Absorption Profile Determination: The rate of mass loss of the suture material over time is determined through various analytical techniques, which may include gravimetric analysis or gel permeation chromatography of the explanted sutures.

Visualizing the Mechanism of Action

The primary mechanism of degradation for **Maxon**™ sutures is hydrolysis. The following diagram illustrates the workflow of suture degradation and its impact on wound healing.



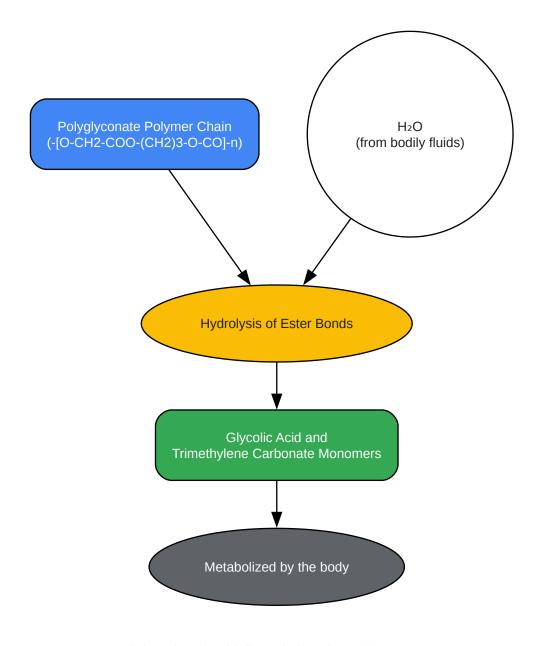


Click to download full resolution via product page

Caption: Workflow of **Maxon™** suture degradation and its role in wound healing.

The following diagram illustrates the chemical process of hydrolytic degradation of polyglyconate sutures.





Click to download full resolution via product page

Caption: Hydrolytic degradation pathway of polyglyconate sutures.

Conclusion

Maxon[™] synthetic absorbable sutures demonstrate a predictable degradation profile and tensile strength retention that supports wound healing in the initial, critical stages. Its performance, particularly in terms of handling and knot security, has been noted as favorable in certain applications[5]. The choice between Maxon[™] and other sutures like PDS[™] will depend on the specific clinical scenario, the required duration of wound support, and the surgeon's preference. The data indicates that PDS[™] may offer a longer period of tensile strength, which



could be advantageous in wounds that heal more slowly. Conversely, the handling characteristics of **Maxon™** may be preferred in other situations[5]. Researchers and clinicians should consider these performance characteristics when selecting the most appropriate suture material for their specific application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Maxon™ Monofilament Absorbable Suture [freelance-veterinary.co.uk]
- 2. cdn.lsicloud.net [cdn.lsicloud.net]
- 3. Incorrect Browser [medtronic.com]
- 4. duraprohealth.com [duraprohealth.com]
- 5. [Maxon and PDS--evaluation and physical and biologic properties of monofilament absorbable suture materials] PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Analysis: Maxon™ (Polyglyconate) Suture in Surgical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196451#maxon-vs-standard-of-care-in-disease-model]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com